Introduction: The Utility of a Fast-Releasing Nitric Oxide Donor

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Compound of Interest		
Compound Name:	*Diethylamine NONOate diethylammonium salt*	
Cat. No.:	*B013552*	*Get Quote*

Diethylamine NONOate diethylammonium salt (DEA/NO), CAS number 372965-00-9, is a member of the diazeniumdiolate (NONOate) class of compounds, which are invaluable tools in biomedical research for their ability to spontaneously release nitric oxide (NO) under physiological conditions.[1][2] NO is a critical signaling molecule involved in a vast array of physiological and pathological processes, including vasodilation, neurotransmission, and the immune response.[2][3][4] The utility of DEA/NO stems from its well-defined and rapid release kinetics, making it an ideal choice for experiments requiring a short, controlled burst of NO.[1][5]

This guide serves as a technical resource for researchers, scientists, and drug development professionals. It provides not only the fundamental properties of DEA/NO but also the practical, field-proven methodologies and the scientific rationale essential for its effective and reproducible use in experimental settings.

Physicochemical & Kinetic Properties

A clear understanding of the fundamental properties of DEA/NO is the bedrock of sound experimental design. The compound is a crystalline solid that is sensitive to moisture and air, necessitating careful storage and handling.[6] Its behavior in solution, particularly its decomposition to release NO, is highly dependent on pH and temperature.[1][2]

Table 1: Core Characteristics of DEA/NO

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Property	Value	Source(s)
CAS Number	372965-00-9	[1][6][7]
Formal Name	Diethylammonium (Z)-1-(N,N-diethylamino)diazen-1-ium-1,2-diolate	[6][7]
Synonyms	DEA/NO, Diethylamine NONOate	[6][7]
Molecular Formula	$C_4H_{10}N_3O_2 \cdot C_4H_{12}N$	[6]
Molecular Weight	206.3 g/mol	[7]
Purity	Typically ≥98%	[6][7]
Appearance	White to off-white crystalline solid	[1][6]
Storage	Store as a solid at -80°C under an inert gas (e.g., nitrogen or argon). Stable for ≥1 year under these conditions.	[6][7][8]
Solubility (approx.)	• PBS (pH 7.2): ~10 mg/mL• Ethanol: ~25 mg/mL• DMSO: ~2 mg/mL	[6][7]
Half-life (t½) at pH 7.4	• 2 minutes at 37°C• 16 minutes at 22-25°C	[1][2][9]
NO Release Stoichiometry	~1.5 moles of NO released per mole of parent compound	[1][5]
UV Absorbance (λmax)	250 nm (ε = 6,500 $M^{-1}cm^{-1}$) in aqueous solution	[6]

Mechanism of Nitric Oxide Release

The defining feature of NONOates is their spontaneous, proton-driven decomposition to release NO. This process follows first-order kinetics, meaning the rate of NO release is directly

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proportional to the concentration of the remaining DEA/NO.[1][2] The relatively short half-life of DEA/NO at physiological temperature (37°C) and pH (7.4) results in a rapid, bolus-like delivery of NO to the experimental system, which is largely complete within 10-15 minutes (approximately 5 half-lives).[9][10] This contrasts with other NONOates like DETA/NO, which have much longer half-lives and provide a slower, more sustained NO release.[2]

Rationale for Use: The choice of DEA/NO is appropriate for studying cellular responses to acute NO exposure, such as rapid signaling events in vasodilation or neuronal activation. It is less suitable for experiments requiring prolonged, low-level NO exposure, where a longer half-life donor would be more appropriate.

Core Experimental Protocols & Methodologies

The successful use of DEA/NO hinges on proper preparation and validation. The following protocols are designed to be self-validating systems, ensuring accuracy and reproducibility.

Protocol 1: Preparation of a Validated DEA/NO Stock Solution

The goal is to prepare a concentrated stock solution that minimizes premature NO release and can be accurately quantified. DEA/NO can be dissolved directly in a cold, slightly basic buffer or in an organic solvent.[6][7]

Method A: Aqueous Stock (Recommended for most cell culture)

- Preparation of Buffer: Prepare a 10 mM NaOH solution in high-purity water. Pre-chill on ice to 4°C.
    - Rationale: DEA/NO is more stable at a basic pH and low temperature, which significantly slows the decomposition and release of NO during preparation.[2]
- Weighing: On a calibrated analytical balance, carefully weigh out the desired amount of DEA/NO solid. Due to its sensitivity, this should be done quickly, and if possible, under an inert atmosphere.[6]
- Dissolution: Immediately dissolve the weighed solid in the pre-chilled 10 mM NaOH to the desired stock concentration (e.g., 10 mM). Vortex gently until fully dissolved. Keep the stock

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solution on ice at all times.

  - Rationale: Prompt dissolution in a cold, basic solution is critical to prevent degradation.

- Quantification (Optional but Recommended): To confirm the concentration of the stock solution, perform a spectrophotometric measurement.

  - Dilute an aliquot of the stock solution in 10 mM NaOH to a final concentration within the linear range of the spectrophotometer (e.g., 50-100 µM).

  - Measure the absorbance at 250 nm.[6]

  - Calculate the concentration using the Beer-Lambert law ($A = \varepsilon cl$), where A is the absorbance, ε is the molar extinction coefficient (6,500 $M^{-1}cm^{-1}$), c is the concentration, and l is the path length (typically 1 cm).[6]

- Use: Use the aqueous stock solution immediately. It is not recommended to store aqueous solutions for more than one day, even when frozen.[7]

Method B: Organic Solvent Stock

- Solvent Preparation: Use anhydrous, research-grade DMSO or ethanol. Purging the solvent with an inert gas like argon or nitrogen is recommended to remove dissolved oxygen.[7]

- Dissolution: Dissolve the weighed DEA/NO in the organic solvent to the desired concentration.

- Storage: Aliquot the stock solution into small, single-use volumes in tightly sealed vials and store at -80°C.[8][11]

  - Rationale: Aliquoting prevents multiple freeze-thaw cycles which can introduce moisture and degrade the compound.

Protocol 2: Quantification of NO Release via the Griess Assay

The Griess assay is an indirect method that quantifies nitrite (NO_2^-), a stable and measurable end-product of NO oxidation in aqueous solutions.[12][13] This protocol confirms that your

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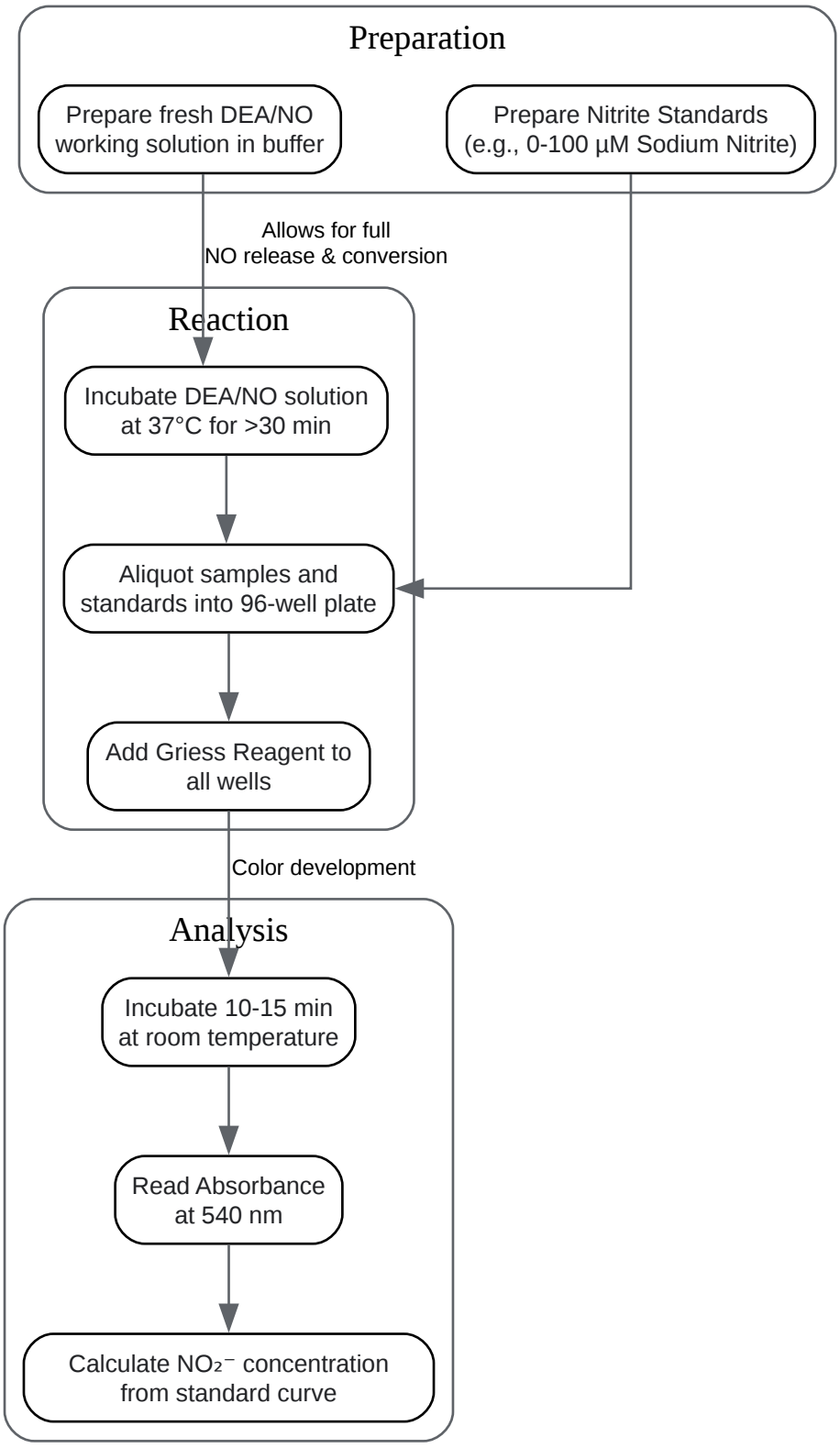
DEA/NO is active and releases the expected amount of NO.



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Caption: Workflow for quantifying NO release using the Griess Assay.

Methodology:

- Standard Curve Preparation: Prepare a series of sodium nitrite ($NaNO_2$) standards in the same buffer as your experiment (e.g., PBS or cell culture medium without phenol red) with concentrations ranging from 0 to 100 µM.
  - Rationale: A standard curve is essential for converting absorbance values to concentrations. Using the same medium as the sample corrects for potential matrix effects. Phenol red interferes with the colorimetric reading and must be avoided.[14]
- Sample Preparation: Dilute your DEA/NO stock solution to a final concentration (e.g., 10 µM) in the chosen buffer.
- Decomposition: Incubate the DEA/NO solution and a buffer-only control at 37°C for at least 30 minutes.
  - Rationale: This duration ensures that the DEA/NO has fully decomposed and the released NO has been converted to nitrite, providing a terminal measurement.
- Griess Reaction:
  - Pipette 50-100 µL of each standard and sample into a 96-well plate.
  - Add an equal volume of Griess Reagent (a mixture of sulfanilamide and N-(1-naphthyl)ethylenediamine) to each well.[12][14]
  - Incubate at room temperature for 10-15 minutes, protected from light. A pink/magenta color will develop.
- Measurement: Read the absorbance at 540 nm using a microplate reader.[13]
- Analysis: Subtract the absorbance of the blank from all readings. Plot the standard curve (Absorbance vs. Nitrite Concentration) and use the resulting linear equation to calculate the nitrite concentration in your DEA/NO sample. The final concentration should be approximately 1.5 times the initial DEA/NO concentration.[5]

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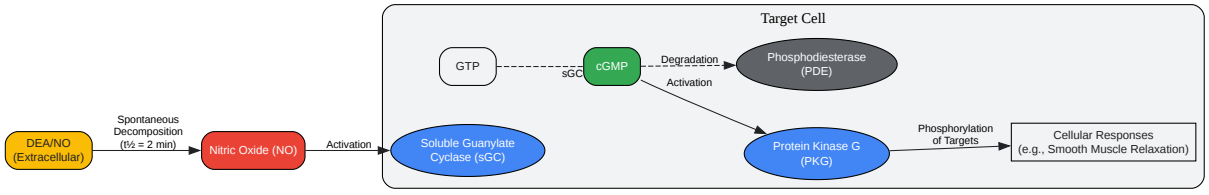
Biological Applications & Signaling Pathways

DEA/NO is widely used to investigate the biological roles of NO. A primary mechanism of NO action is the activation of soluble guanylate cyclase (sGC), which catalyzes the conversion of GTP to cyclic guanosine monophosphate (cGMP).[3][15] cGMP then acts as a second messenger, activating downstream targets like protein kinase G (PKG) to mediate physiological responses.[16]



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Caption: The canonical NO/sGC/cGMP signaling pathway activated by DEA/NO.

Application in Cell Culture

When treating cells with DEA/NO, the rapid release kinetics must be considered.

- Dosing: Add the DEA/NO stock solution directly to the cell culture medium to the desired final concentration. Typical working concentrations can range from the low micromolar (1-10 µM) to the high micromolar (100-500 µM) range, depending on the cell type and the endpoint being measured.[17][18]

- Experimental Timing: Cellular responses should be measured at time points relevant to the acute burst of NO. For signaling events, this may be within minutes of addition. For endpoints like apoptosis or changes in protein expression, longer incubation times (e.g., 6-24 hours) may be necessary, but it's crucial to remember that the initial NO signal was transient.

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- Controls: Always include a vehicle control. If using an organic stock, the control should contain the same final concentration of the solvent. For an aqueous stock, the control should be the 10 mM NaOH vehicle. An additional important control is a "spent" DEA/NO solution—one that has been pre-incubated in buffer for >30 minutes to release all its NO before being added to cells. This helps distinguish between the effects of NO and the effects of the parent compound's byproducts.

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